

# 6-Cyano-1-tetralone molecular weight and formula

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## Compound of Interest

Compound Name: 6-Cyano-1-tetralone

Cat. No.: B152273

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## Physicochemical Data

The foundational quantitative data for **6-Cyano-1-tetralone** is summarized below, providing a clear reference for experimental and developmental applications.

Identifier	Value
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO[1]
Molecular Weight	171.19 g/mol [1]
Alternate Molecular Weight	171.2 g/mol [2][3]
CAS Number	90401-84-6[1]

**6-Cyano-1-tetralone** serves as a reactant in the synthesis of imidazolylmethylenetetrahydronaphthalene derivatives, which are investigated as aldosterone synthase inhibitors[4].

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## References

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